

Ethyl 4-acetyl-5-oxohexanoate: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Ethyl 4-acetyl-5-oxohexanoate

Cat. No.: B1333547

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Ethyl 4-acetyl-5-oxohexanoate is a dicarbonyl compound utilized as a key building block in the synthesis of various organic molecules, notably in the development of therapeutic agents. This technical guide provides an in-depth overview of its chemical identifiers, physicochemical properties, and its application in synthetic protocols, particularly in the creation of curcumin analogs with anti-androgenic properties. The information is tailored for researchers, scientists, and professionals in the field of drug development.

Core Identifiers and Chemical Properties

Ethyl 4-acetyl-5-oxohexanoate is a colorless to pale yellow liquid.^[1] It is recognized by the CAS Number 2832-10-2.^{[2][3][4][5][6][7]} A comprehensive list of its identifiers and physicochemical properties is provided below for easy reference.

Table 1: Chemical Identifiers for Ethyl 4-acetyl-5-oxohexanoate

| Identifier Type | Value |
|----------------------|--|
| CAS Number | 2832-10-2[2][3][4][5] |
| Molecular Formula | C ₁₀ H ₁₆ O ₄ [1][2][4] |
| Molecular Weight | 200.23 g/mol [2][4][5] |
| IUPAC Name | ethyl 4-acetyl-5-oxohexanoate[1] |
| Synonyms | Ethyl 4,4-diacetylbutyrate[2][6] |
| MDL Number | MFCD00009211[2][5] |
| InChI | 1S/C10H16O4/c1-4-14-10(13)6-5-9(7(2)11)8(3)12/h9H,4-6H2,1-3H3[5] |
| InChIKey | YRSGDLIATOURQO-UHFFFAOYSA-N[5] |
| SMILES | CCOC(=O)CCC(C(C)=O)C(C)=O[5] |
| PubChem Substance ID | 24858200[5] |

Table 2: Physicochemical Properties of Ethyl 4-acetyl-5-oxohexanoate

| Property | Value | Source |
|--------------------------------|--------------------------------|-----------|
| Physical Form | Liquid | [1][5] |
| Appearance | Clear colorless to pale yellow | [1] |
| Purity | ≥97.5% (GC) | [1] |
| Density | 1.067 g/mL at 25 °C | [3][5][8] |
| Boiling Point | 153-154 °C at 19 mmHg | [3][5][8] |
| Refractive Index | n _{20/D} 1.457 | [3][5] |
| Topological Polar Surface Area | 60.44 Å ² | [2] |
| LogP | 1.1239 | [2] |
| Hydrogen Bond Acceptors | 4 | [2] |
| Hydrogen Bond Donors | 0 | [2] |
| Rotatable Bonds | 6 | [2] |

Experimental Protocols and Applications

Ethyl 4-acetyl-5-oxohexanoate serves as a versatile intermediate in organic synthesis. Its primary documented application is in the synthesis of curcumin analogs investigated for their potential as anti-prostate cancer agents.

General Synthesis of Ethyl 4-acetyl-5-oxohexanoate

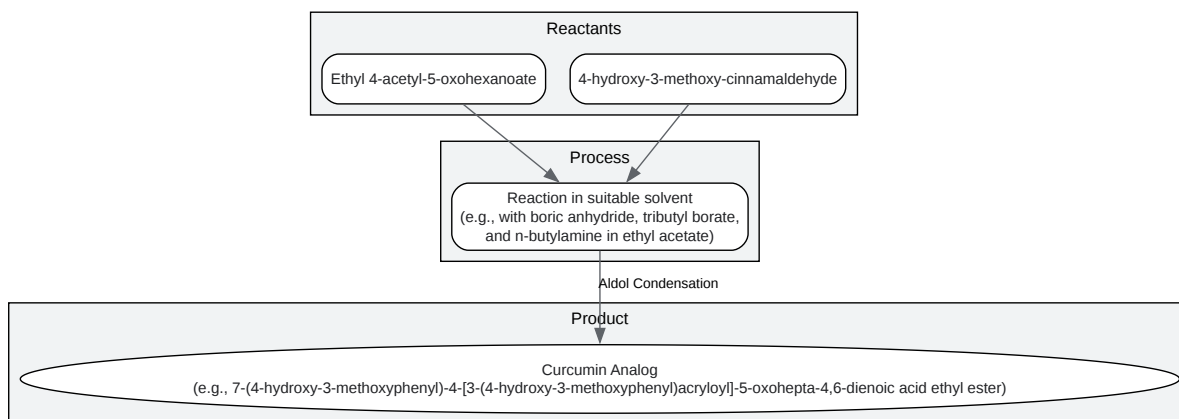
A general method for the preparation of **Ethyl 4-acetyl-5-oxohexanoate** involves the acylation of a precursor ester.

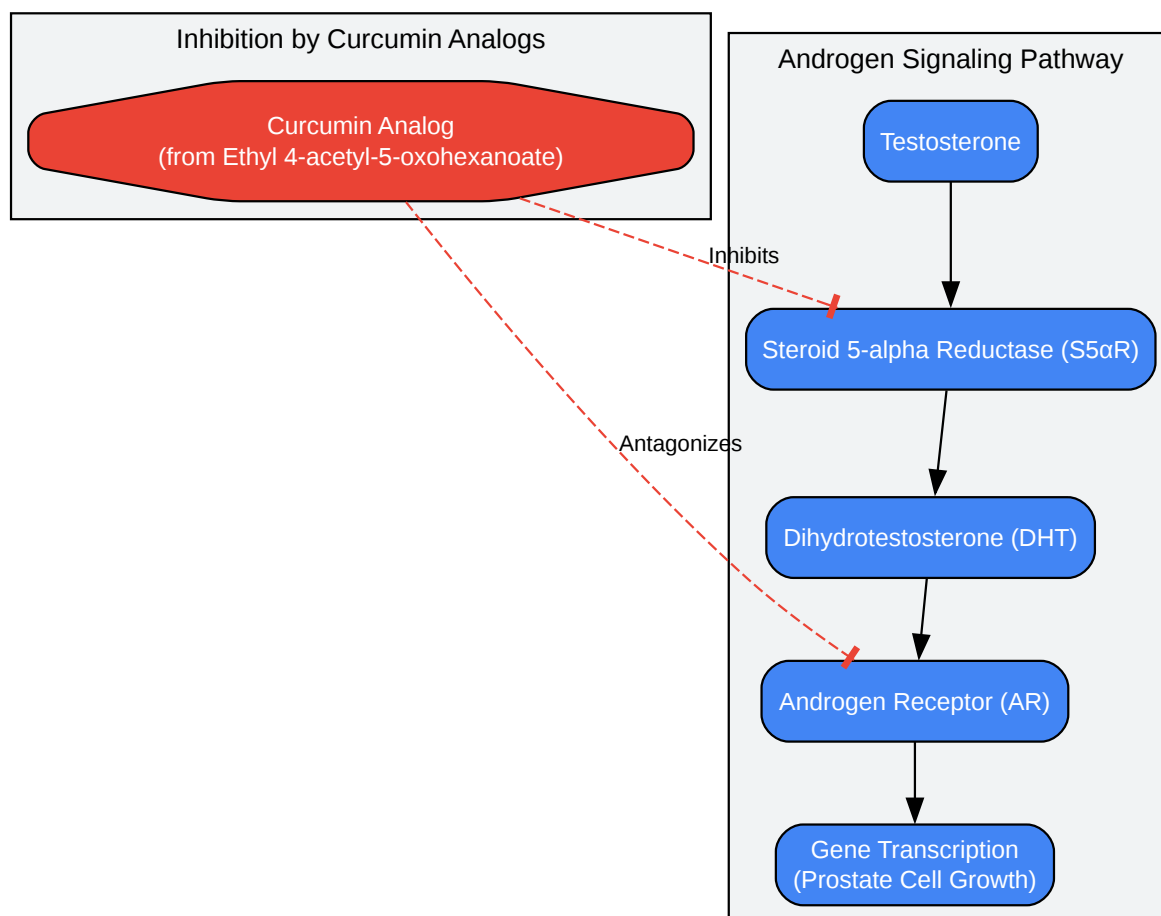
Reaction: Ethyl 5-oxohexanoate is reacted with acetyl chloride under alkaline conditions.[9] The reaction is typically conducted at room temperature, followed by appropriate purification steps to yield the final product.[9]

Synthesis of Curcumin Analogs using Ethyl 4-acetyl-5-oxohexanoate

A key application of this compound is in the synthesis of curcumin analogs with elongated linkers, which have shown potential antiandrogenic activity. The synthesis is achieved by reacting **Ethyl 4-acetyl-5-oxohexanoate** with a suitable aldehyde, such as 4-hydroxy-3-methoxy-cinnamaldehyde.[4]

Experimental Workflow:





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